

# Independent Verification of Arg1-IN-1's IC50 Value: A Comparative Guide

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## Compound of Interest

Compound Name: Arg1-IN-1

Cat. No.: B12429456

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This guide provides an objective comparison of the inhibitory potency of **Arg1-IN-1** against human arginase-1, benchmarked against other known inhibitors. All quantitative data is supported by detailed experimental protocols for independent verification.

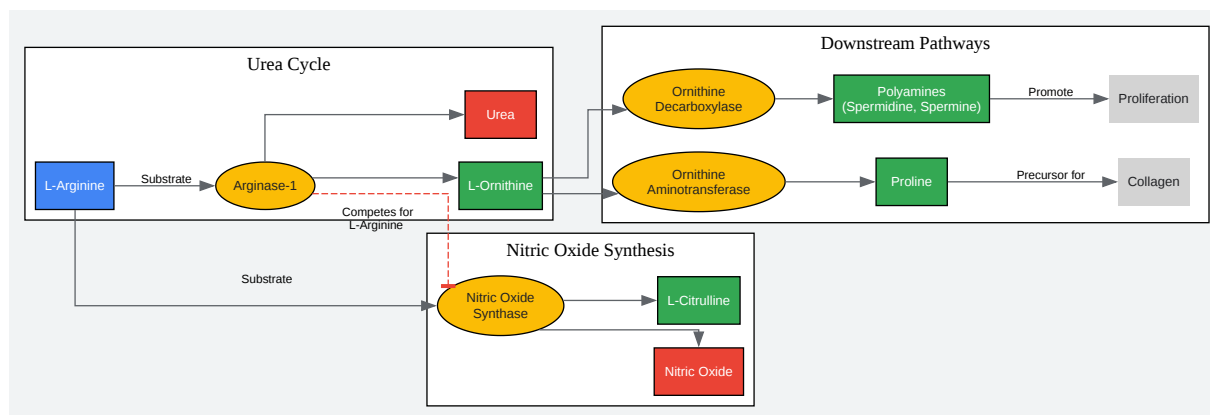
## Performance Comparison of Arginase-1 Inhibitors

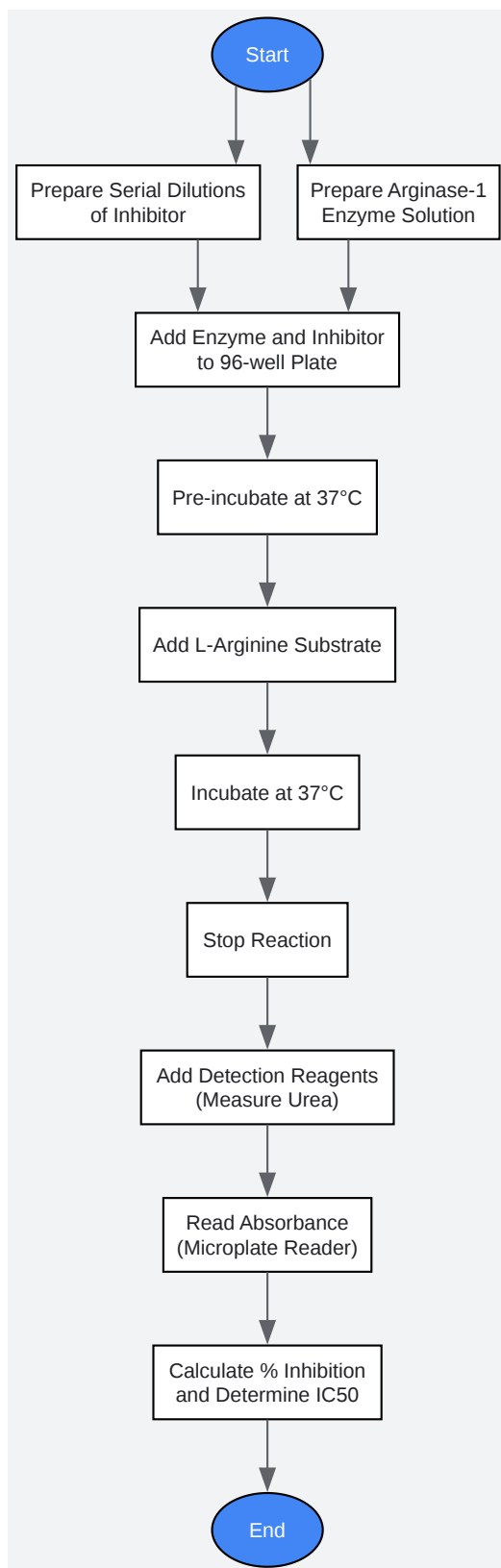
The half-maximal inhibitory concentration (IC50) is a critical measure of a drug's potency. The table below summarizes the IC50 values for **Arg1-IN-1** and a selection of other arginase-1 inhibitors, providing a clear comparison of their efficacy.

Inhibitor	Target	IC50 Value	Cell-Based IC50
Arg1-IN-1	Human Arginase-1	29 nM[1]	Not Reported
Arginase inhibitor 1	Human Arginase-1	223 nM[2]	8 $\mu$ M (in CHO cells)[2]
Arginase inhibitor 1	Human Arginase-2	509 nM[2]	Not Reported
NED-3238	Arginase-1	1.3 nM[1]	Not Reported
NED-3238	Arginase-2	8.1 nM[1]	Not Reported
OATD-02	Arginase-1	17 nM[3]	1.1 $\mu$ M (in M2 macrophages)[3]
OATD-02	Arginase-2	34 nM[3]	Not Reported
Numidargistat (CB-1158)	Human Arginase-1	86 nM[1]	32 $\mu$ M - 210 $\mu$ M (cell lines)[4]
Numidargistat (CB-1158)	Human Arginase-2	296 nM[1]	Not Reported
2-Amino-6-boronohexanoic acid (ABH)	Arginase-1	~1 $\mu$ M[3]	Not Reported

## Arginase-1 Signaling Pathway

Arginase-1 is a key enzyme in the urea cycle, catalyzing the hydrolysis of L-arginine to L-ornithine and urea[5][6][7]. This activity is crucial for nitrogen metabolism and also regulates the bioavailability of L-arginine, a substrate for nitric oxide synthase (NOS). By competing with NOS for L-arginine, arginase-1 can modulate the production of nitric oxide, a critical signaling molecule involved in various physiological processes including vasodilation and immune responses[5][7]. The product of the arginase reaction, L-ornithine, is a precursor for the synthesis of polyamines and proline, which are essential for cell proliferation and collagen production[7].





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